

5-Bromoquinoline Hydrochloride: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: 5-Bromoquinoline hydrochloride

CAS No.: 421580-26-9

Cat. No.: B1513004

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This guide provides an in-depth overview of **5-Bromoquinoline hydrochloride** (CAS No. 421580-26-9), a key chemical intermediate for professionals in research, drug development, and material science. We will delve into its chemical and physical properties, comprehensive safety and handling protocols, and its significant applications, offering a technical and practical framework for its use.

Chemical Identity and Properties

5-Bromoquinoline hydrochloride is the hydrochloride salt of 5-bromoquinoline. The addition of the hydrochloride group generally enhances the compound's solubility in aqueous solutions compared to its free base form, a critical consideration for many biological and chemical applications.

Table 1: Physicochemical Properties of 5-Bromoquinoline Hydrochloride and Related Compounds

Property	5-Bromoquinoline Hydrochloride	5-Bromoquinoline (Free Base)
CAS Number	421580-26-9[1][2]	4964-71-0[3][4][5]
Molecular Formula	C ₉ H ₇ BrClN[2]	C ₉ H ₆ BrN[3][4][5]
Molecular Weight	244.52 g/mol [2]	208.05 g/mol [5]
Appearance	White to off-white solid	White solid or off-white powder[3]
Melting Point	Not explicitly available	43-48 °C[5]
Purity	Typically >95%	≥ 98% (GC)[3]
SMILES	BrC1=C2C=CC=NC2=CC=C1. [H]Cl[2]	BrC1CCCC2NCCCC12[5]

Safety and Hazard Information

Understanding the safety profile of **5-Bromoquinoline hydrochloride** is paramount for its responsible use in a laboratory setting. While a specific, detailed Safety Data Sheet (SDS) for the hydrochloride salt is not readily available in the provided search results, the safety information for the free base, 5-Bromoquinoline, offers a strong foundation for handling procedures. The presence of the hydrochloride salt may alter some properties, but the core hazards associated with the bromoquinoline moiety remain relevant.

GHS Hazard Classification (Based on 5-Bromoquinoline)

- Acute Toxicity, Oral (Category 4): Harmful if swallowed.[6]
- Skin Corrosion/Irritation (Category 2): Causes skin irritation.[6][7]
- Serious Eye Damage/Eye Irritation (Category 1/2): Causes serious eye damage/irritation.[6][7]
- Specific Target Organ Toxicity — Single Exposure (Category 3), Respiratory System: May cause respiratory irritation.[6][7]

Signal Word: Danger/Warning[5]

Hazard Statements:

- H302: Harmful if swallowed.[5]
- H315: Causes skin irritation.[5]
- H318/H319: Causes serious eye damage/irritation.[5]
- H335: May cause respiratory irritation.[5]

Table 2: Precautionary Measures and First Aid

Precautionary Area	Recommended Actions
Prevention	P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[7] P264: Wash face, hands and any exposed skin thoroughly after handling.[7] P271: Use only outdoors or in a well-ventilated area.[7] P280: Wear protective gloves/protective clothing/eye protection/face protection.[7]
Response	P302 + P352: IF ON SKIN: Wash with plenty of soap and water.[7] P304 + P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.[7] P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[7] P312: Call a POISON CENTER or doctor if you feel unwell.[7]
Storage	P403 + P233: Store in a well-ventilated place. Keep container tightly closed.[7]
Disposal	P501: Dispose of contents/container to an approved waste disposal plant.[7]

Experimental Protocol: Safe Handling and Storage

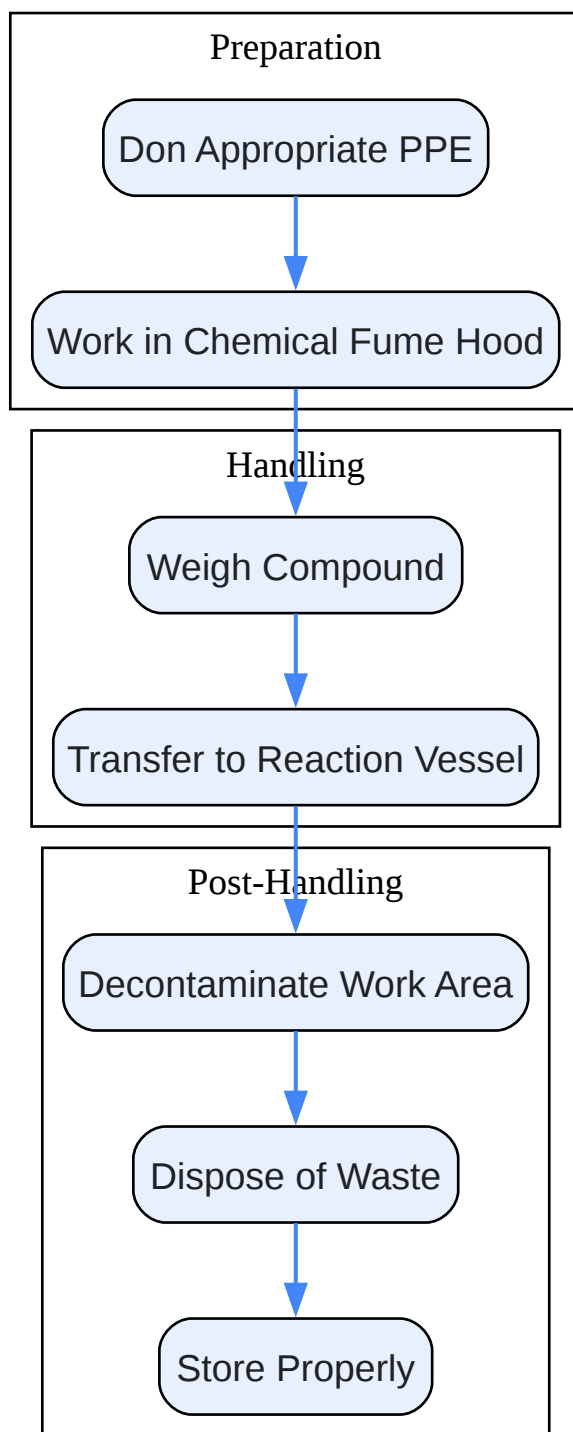
Adherence to a strict handling protocol is essential to mitigate the risks associated with **5-Bromoquinoline hydrochloride**. The following workflow is designed to ensure a self-validating system of safety.

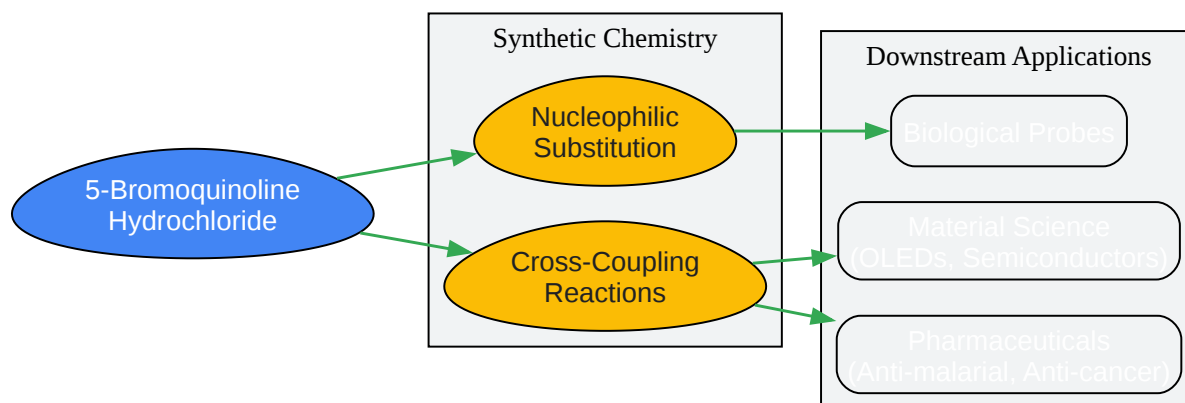
Step-by-Step Handling Procedure

- Engineering Controls: Always handle **5-Bromoquinoline hydrochloride** within a certified chemical fume hood to minimize inhalation exposure. Ensure that an eyewash station and safety shower are readily accessible.
- Personal Protective Equipment (PPE):
 - Eye Protection: Wear chemical safety goggles compliant with EN 166 or NIOSH standards.[\[6\]](#)
 - Hand Protection: Use chemically resistant gloves (e.g., nitrile) and inspect them for integrity before each use.[\[6\]](#)
 - Body Protection: A lab coat is mandatory. For larger quantities, consider additional protective clothing.[\[6\]](#)
 - Respiratory Protection: If dust formation is likely, a NIOSH-approved respirator is recommended.[\[6\]](#)
- Dispensing and Weighing:
 - Perform these tasks in a designated area within the fume hood to contain any dust.
 - Use appropriate tools (e.g., spatulas) to handle the solid material.
 - Avoid creating dust clouds.
- In Case of a Spill:
 - Evacuate the immediate area.

- Wearing appropriate PPE, carefully sweep up the spilled solid and place it in a sealed container for disposal.[\[7\]](#)
- Clean the spill area with a suitable solvent and decontaminate all surfaces.
- Storage:
 - Store in a tightly closed container in a dry, cool, and well-ventilated area.[\[7\]](#)
 - Keep away from strong oxidizing agents.[\[7\]](#)
 - The recommended storage condition is under an inert atmosphere at room temperature.[\[2\]](#)

Logical Flow for Safe Handling





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Caption: Synthetic utility and applications of 5-Bromoquinoline.

Conclusion

5-Bromoquinoline hydrochloride is a compound of significant interest due to its wide-ranging applications as a chemical intermediate. A thorough understanding of its properties and a commitment to rigorous safety protocols are essential for harnessing its potential in research and development. This guide provides the foundational knowledge for scientists to work with this compound safely and effectively, paving the way for innovation in medicine, materials, and beyond.

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